

Technical Guide: Safety and Handling of Methyl 3-azetidineacetate Trifluoroacetate Salt

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Compound of Interest

Compound Name: *Methyl 3-azetidineacetate
trifluoroacetate salt*

Cat. No.: *B572483*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not replace a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the supplier before handling this chemical. The toxicological properties of this compound have not been fully investigated.^[1] All handling should be performed by trained personnel in a controlled laboratory setting.

Introduction

Methyl 3-azetidineacetate trifluoroacetate salt (CAS No: 1313738-62-3) is a chemical intermediate used in research and development.^{[1][2]} Due to its chemical structure, which includes an azetidine ring and a trifluoroacetate salt, specific safety and handling precautions are necessary to minimize risk to laboratory personnel. This guide provides a comprehensive overview of the known hazards, handling procedures, and emergency protocols.

Hazard Identification and Classification


Methyl 3-azetidineacetate trifluoroacetate salt is classified as a warning-level hazard.^[1] The primary known risks are eye irritation and the potential to cause an allergic skin reaction.^[1]

GHS Classification:

- Eye Irritation: Category 2A (H319: Causes serious eye irritation)[1]
- Skin Sensitization: Category 1 (H317: May cause an allergic skin reaction)[1]

Signal Word: WARNING[1]

Pictogram:

 alt text

Potential Health Effects:

- Acute Effects: May be harmful if ingested or inhaled.[1] It is an irritant to mucous membranes and the upper respiratory tract.[1]
- Eye Contact: Causes serious eye irritation.[1]
- Skin Contact: May cause an allergic skin reaction.[1]
- Chronic Effects: The long-term health hazards of this product have not been fully investigated.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties is provided in the table below.

Property	Value
CAS Registry Number	1313738-62-3
Molecular Formula	C8H12F3NO4
Molecular Weight	243.18 g/mol
Appearance	Data not specified (likely a solid)
Solubility	Data not specified
Incompatibilities	Strong oxidizing agents, strong acids and bases
Hazardous Decomposition	Carbon monoxide, carbon dioxide, hydrogen fluoride, oxides of nitrogen

Source: Matrix Scientific SDS[1]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial to ensure safety.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this compound:[1]

- Eye Protection: Chemical safety goggles.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[1]
- Body Protection: A laboratory coat and protective clothing.[1] For larger quantities or in case of a spill, chemical-resistant boots may be necessary.[1]
- Respiratory Protection: All handling should be performed in a certified chemical fume hood to avoid breathing dust or vapor.[1] If a fume hood is not available, a NIOSH-approved respirator appropriate for the potential exposure level should be used.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Safety Equipment: A safety shower and eyewash station must be readily available in the immediate work area.[\[1\]](#)

Storage

- Container: Keep the container tightly closed when not in use.[\[1\]](#)
- Conditions: Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Emergency Procedures

First Aid Measures

- If in Eyes: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- If on Skin: Wash the affected area immediately and thoroughly with generous quantities of running water and a non-abrasive soap.[\[1\]](#) An emollient may be applied to the affected area.[\[1\]](#) Seek medical attention if irritation or an allergic reaction develops.[\[1\]](#) Contaminated clothing should be washed before reuse.[\[1\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[1\]](#)
- If Swallowed: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Response

- Small Spills: Wear appropriate PPE.[\[1\]](#) For solid material, carefully scoop it up. For liquid material, absorb it with an inert material. Place the contained material into a suitable, closed container for disposal.[\[1\]](#)

- Large Spills: Evacuate the area. Wear a respirator, impervious boots, and heavy rubber gloves.^[1] Contain the spill and follow the procedure for small spills. Ventilate the area and wash the spill site after material pickup is complete.^[1]

Fire-Fighting Measures

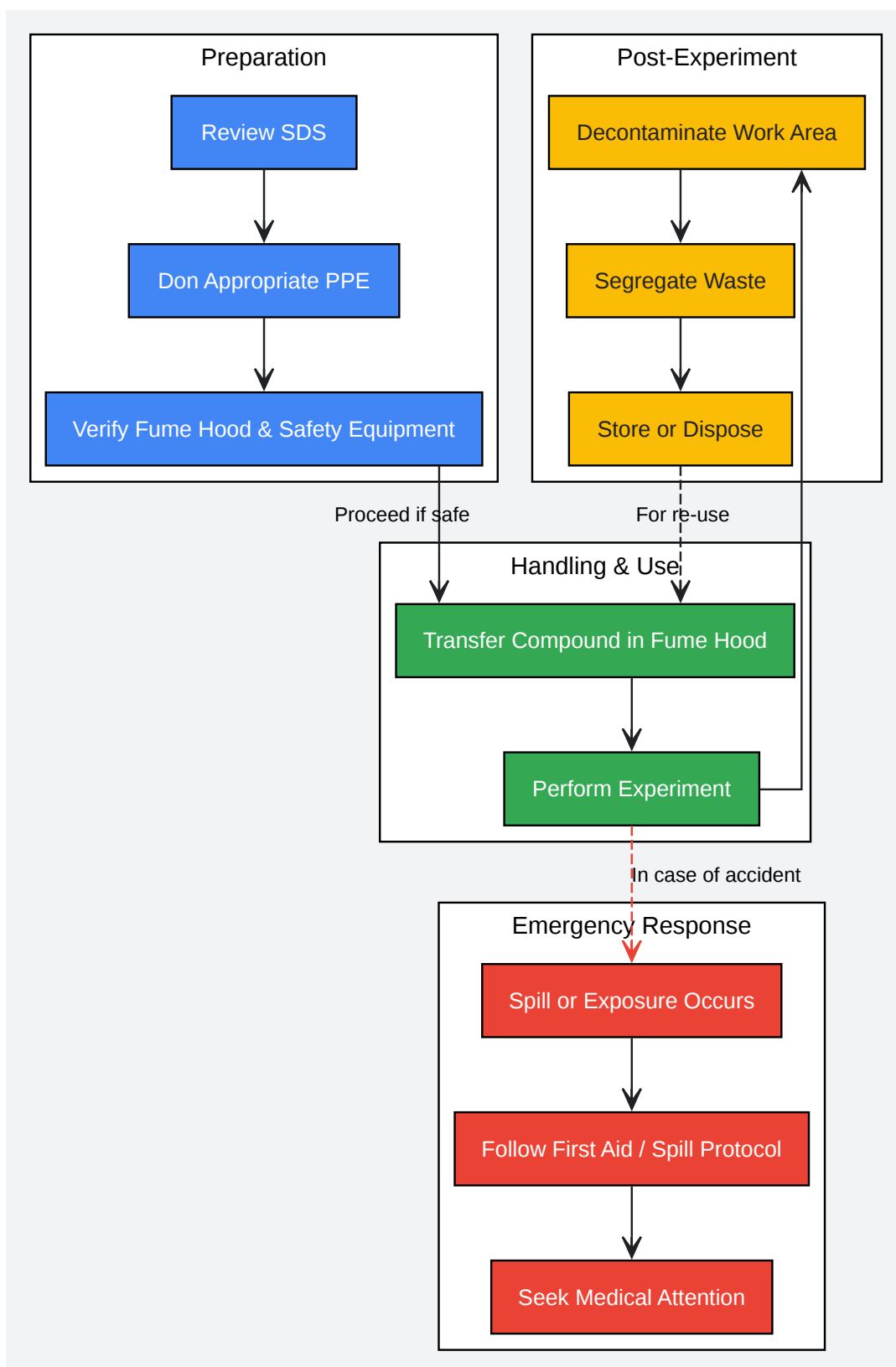
- Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol/polymer foam.^[1]
- Specific Hazards: Under fire conditions, this compound may emit toxic fumes, including carbon oxides, hydrogen fluoride, and nitrogen oxides.^[1]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

All waste material should be disposed of in accordance with federal, state, and local regulations.^[1] It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[1]

Logical Workflow for Handling

The following diagram illustrates the standard operating procedure for the safe handling of **Methyl 3-azetidineacetate trifluoroacetate salt**.



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Caption: Workflow for Safe Handling of **Methyl 3-azetidineacetate Trifluoroacetate Salt**.

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